

# Commercial Suppliers and Technical Guide for DL-Tartaric Acid-d2 in Research

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## Compound of Interest

Compound Name: **DL-Tartaric acid-d2**

Cat. No.: **B12405551**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercially available **DL-Tartaric acid-d2**, a deuterated form of DL-tartaric acid, for research and development purposes. It includes a list of suppliers, technical data, potential research applications, and illustrative experimental workflows.

## Introduction to DL-Tartaric Acid-d2

**DL-Tartaric acid-d2** is a stable isotope-labeled version of DL-tartaric acid where two hydrogen atoms on the carbon backbone have been replaced with deuterium. This isotopic substitution makes it a valuable tool in various scientific disciplines, particularly in analytical chemistry and drug development. The primary applications of **DL-Tartaric acid-d2** stem from its use as an internal standard for quantitative analysis and as a tracer in metabolic studies.<sup>[1]</sup> Deuteration can also subtly influence the pharmacokinetic and metabolic profiles of molecules, a principle that is increasingly being explored in drug discovery.<sup>[1]</sup>

## Commercial Suppliers and Product Specifications

Several commercial suppliers offer **DL-Tartaric acid-d2** for research purposes. The following table summarizes key quantitative data from various suppliers to facilitate comparison.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity/Iso topic Enrichment	Available Quantities
MedChem Express	DL-Tartaric acid-d2	181376-62-5	C4H4D2O <sub>6</sub>	152.10	Not specified	1 mg, 10 mg
Cambridge Isotope Laboratories, Inc.	DL-Tartaric acid (2,3-D <sub>2</sub> , 98%)	91469-46-4	HOOCCD(OH)CD(OH)COOH	152.10	98%	Inquire
Alfa Chemistry	DL-tartaric-2,3-d2 acid	91469-46-4	C4H4D2O <sub>6</sub>	152.1	98 atom % D	Inquire

## Applications in Research and Drug Development

The non-deuterated form, DL-tartaric acid, has a well-established role in the pharmaceutical industry as a chiral resolving agent, an excipient to improve drug solubility and stability, and as a starting material in chemical synthesis.[2][3] The deuterated analogue, **DL-Tartaric acid-d2**, offers specific advantages in the following areas:

- Internal Standard for Quantitative Analysis: Due to its chemical similarity but different mass, **DL-Tartaric acid-d2** is an ideal internal standard for techniques like gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).[1] It can be added to a sample at a known concentration to accurately quantify the amount of endogenous, non-labeled tartaric acid or its derivatives.
- Metabolic Tracer: In metabolic studies, **DL-Tartaric acid-d2** can be used to trace the metabolic fate of tartaric acid in biological systems. By tracking the incorporation of the deuterium label into various metabolites, researchers can elucidate metabolic pathways.
- Chiral Resolving Agent in Method Development: While the non-deuterated form is typically used for bulk chiral resolutions, the deuterated version can be employed in the development and validation of analytical methods for separating enantiomers.

## Illustrative Experimental Protocols

The following is a generalized protocol for the use of **DL-Tartaric acid-d2** as an internal standard in the quantification of a target analyte in a biological sample using LC-MS. This protocol is for illustrative purposes and should be adapted based on the specific analyte, matrix, and instrumentation.

**Objective:** To quantify the concentration of Analyte X in a plasma sample using **DL-Tartaric acid-d2** as an internal standard.

**Materials:**

- **DL-Tartaric acid-d2** (from a commercial supplier)
- Analyte X (analytical standard)
- Human plasma (or other biological matrix)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- LC-MS system (e.g., a UHPLC coupled to a triple quadrupole mass spectrometer)

**Procedure:**

- Preparation of Stock Solutions:
  - Prepare a stock solution of **DL-Tartaric acid-d2** (Internal Standard, IS) at a concentration of 1 mg/mL in a suitable solvent (e.g., 50:50 acetonitrile:water).
  - Prepare a stock solution of Analyte X at a concentration of 1 mg/mL in the same solvent.
- Preparation of Calibration Standards and Quality Controls:

- Perform serial dilutions of the Analyte X stock solution to prepare a series of calibration standards at concentrations ranging from, for example, 1 ng/mL to 1000 ng/mL.
- Prepare quality control (QC) samples at low, medium, and high concentrations within the calibration range.
- Spike each calibration standard and QC sample with a fixed concentration of the **DL-Tartaric acid-d2** internal standard solution (e.g., 100 ng/mL).

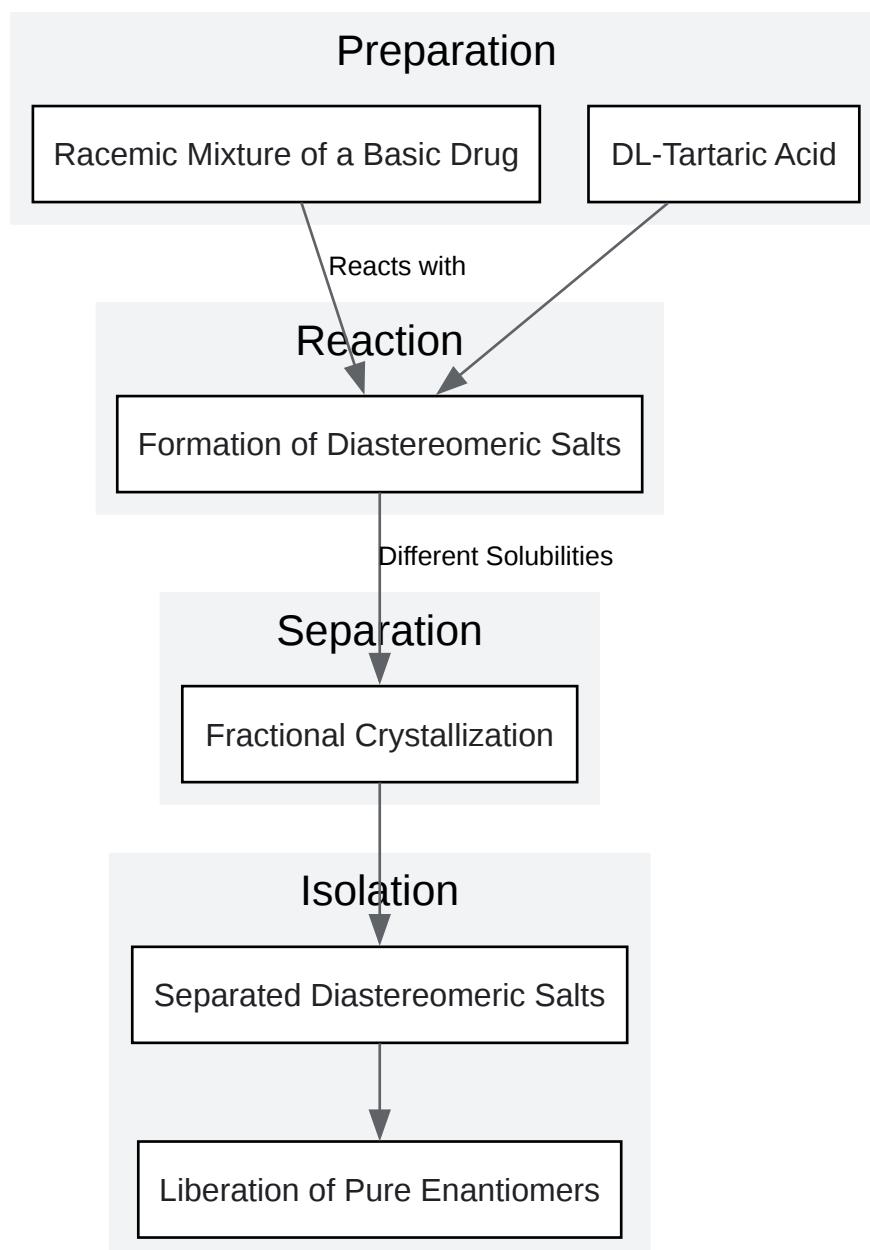
- Sample Preparation:
  - Thaw plasma samples on ice.
  - To 100 µL of each plasma sample, calibration standard, and QC, add 10 µL of the **DL-Tartaric acid-d2** internal standard solution.
  - Add 300 µL of cold acetonitrile to precipitate proteins.
  - Vortex for 1 minute.
  - Centrifuge at 14,000 rpm for 10 minutes at 4°C.
  - Transfer the supernatant to a clean vial for LC-MS analysis.
- LC-MS Analysis:
  - Inject a small volume (e.g., 5 µL) of the prepared sample onto the LC-MS system.
  - Perform chromatographic separation using a suitable column and mobile phase gradient.
  - Detect the parent and product ions for both Analyte X and **DL-Tartaric acid-d2** using Multiple Reaction Monitoring (MRM) mode on the mass spectrometer.
- Data Analysis:
  - Calculate the peak area ratio of Analyte X to the **DL-Tartaric acid-d2** internal standard for each sample.

- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of Analyte X in the unknown samples by interpolating their peak area ratios from the calibration curve.

## Visualizations of Experimental Workflows

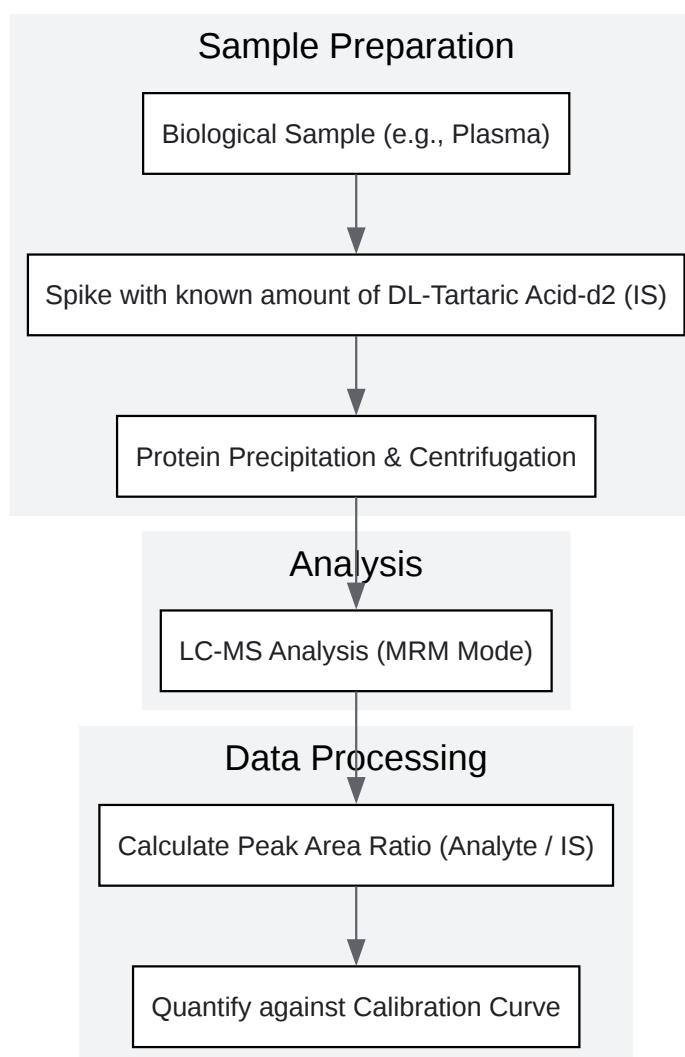
The following diagrams, generated using Graphviz (DOT language), illustrate key experimental workflows involving tartaric acid and its deuterated form.

## Workflow for Chiral Resolution using DL-Tartaric Acid

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Caption: Chiral resolution workflow using DL-Tartaric Acid.

## Workflow for using DL-Tartaric Acid-d2 as an Internal Standard in LC-MS

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Caption: Use of **DL-Tartaric Acid-d2** as an internal standard.

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## References

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